

1-Aminocyclopropanecarbonitrile CAS number and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Aminocyclopropanecarbonitrile

Cat. No.: B178393

[Get Quote](#)

Technical Guide: 1-Aminocyclopropanecarbonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Aminocyclopropanecarbonitrile**, including its chemical identity, physicochemical properties, synthesis, and potential biological significance relevant to research and drug development.

Chemical Identity

1-Aminocyclopropanecarbonitrile is a cyclopropane derivative containing both an amino and a nitrile functional group attached to the same carbon atom. It is often handled and available commercially as its hydrochloride salt to improve stability.

Table 1: Chemical Identifiers

Identifier	1-Aminocyclopropanecarbonitrile	1-Aminocyclopropanecarbonitrile Hydrochloride
CAS Number	196311-65-6[1]	127946-77-4[2]
Molecular Formula	C ₄ H ₆ N ₂ [1]	C ₄ H ₇ ClN ₂ [2]
IUPAC Name	1-aminocyclopropane-1-carbonitrile[1]	1-aminocyclopropane-1-carbonitrile;hydrochloride[2]

Synonyms:

- **1-Aminocyclopropanecarbonitrile**: 1-aminocyclopropane-1-carbonitrile, 1-Aminocyclopropanecarbonitrile, 1-cyanocyclopropylamine.[1]
- **1-Aminocyclopropanecarbonitrile Hydrochloride**: 1-Aminocyclopropyl Cyanide Hydrochloride, 1-Amino-1-cyanocyclopropane Hydrochloride, 1-Cyanocyclopropylamine Hydrochloride, 1-aminocyclopropane-1-carbonitrile HCl.[2]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **1-Aminocyclopropanecarbonitrile** and its hydrochloride salt. Data for the free base are primarily computed, while data for the hydrochloride salt are from experimental sources.

Table 2: Physicochemical Data

Property	1-Aminocyclopropanecarbonitrile (Computed)	1-Aminocyclopropanecarbonitrile Hydrochloride (Experimental)
Molecular Weight	82.10 g/mol [1]	118.56 g/mol [2]
Melting Point	Not available	214-220 °C
Boiling Point	Not available	Not available
Polar Surface Area	49.8 Å ² [1]	49.8 Å ² (for parent compound) [2]
LogP	-0.6[1]	Not available

Synthesis and Experimental Protocols

1-Aminocyclopropanecarbonitrile is a key intermediate in the synthesis of 1-Aminocyclopropane-1-carboxylic acid, a well-studied non-proteinogenic amino acid. The synthesis generally involves the creation of the cyclopropane ring followed by the introduction of the amino and nitrile groups. A common route to its carboxylic acid analogue involves the hydrolysis of the nitrile group of **1-aminocyclopropanecarbonitrile**.

A representative synthetic pathway is outlined below. This process starts from a protected aminocyclopropane precursor.

Experimental Protocol: Synthesis of 1-Aminocyclopropane-1-carboxylic acid hydrochloride from a precursor (Illustrative)

This protocol describes the hydrolysis of a nitrile-containing precursor to yield the corresponding carboxylic acid, a reaction that **1-aminocyclopropanecarbonitrile** would undergo.

Materials:

- Methyl 1-(1,3-dioxo-1,3-dihydro-2H-isoindol-2-yl)cyclopropanecarboxylate (precursor)

- 20% aqueous Hydrochloric Acid (HCl)
- Dichloromethane (CH₂Cl₂)
- Isopropyl alcohol (i-PrOH)

Procedure:

- A mixture of the precursor (e.g., Phthalimidocyclopropanecarboxylate, 30.0 g, 122.3 mmol) and 20% aqueous HCl (400 mL) is refluxed with stirring for 8 hours.[\[3\]](#)
- During this time, the solid phase will gradually dissolve, resulting in a clear solution.[\[3\]](#)
- The mixture is then allowed to cool to room temperature and left to stand overnight.[\[3\]](#)
- Any precipitate that forms is removed by filtration.[\[3\]](#)
- The filtrate is extracted with dichloromethane (5 x 60 mL).[\[3\]](#)
- The aqueous phase is evaporated to dryness.[\[3\]](#)
- The resulting residue is heated under vacuum (e.g., 60 °C) to remove any residual solvent.[\[3\]](#)
- The solid is then triturated with a solvent such as isopropyl alcohol, filtered, and dried to yield the pure product.[\[3\]](#)

This hydrolysis step is a key reaction for **1-aminocyclopropanecarbonitrile** and is crucial for the production of its carboxylic acid derivative.

Biological Activity and Relevance in Drug Development

While direct pharmacological data on **1-Aminocyclopropanecarbonitrile** is limited in the public domain, its structural relationship to 1-Aminocyclopropane-1-carboxylic acid (ACC) provides significant insight into its potential biological relevance.

Role in Ethylene Biosynthesis

ACC is the immediate precursor to ethylene in plants, a hormone that regulates a wide range of developmental processes and stress responses. The synthesis of ACC from S-adenosylmethionine (SAM) is catalyzed by the enzyme ACC synthase (ACS). This is a rate-limiting step in ethylene production. Given the structural similarity, **1-**

Aminocyclopropanecarbonitrile could be investigated as a potential modulator of ACC synthase or other enzymes in this pathway. Several inhibitors of ACC synthase are known, such as aminoethoxyvinylglycine (AVG) and various quinazolinone-based compounds.[4]

Potential as an Enzyme Inhibitor

The strained cyclopropane ring and the presence of reactive functional groups make cyclopropane derivatives interesting candidates for enzyme inhibitors. The nitrile group can act as a warhead or a bioisostere for a carboxylic acid group. Therefore, **1-**

Aminocyclopropanecarbonitrile could be explored as an inhibitor of enzymes that recognize ACC or similar small amino acid-like molecules.

Scaffold for Drug Discovery

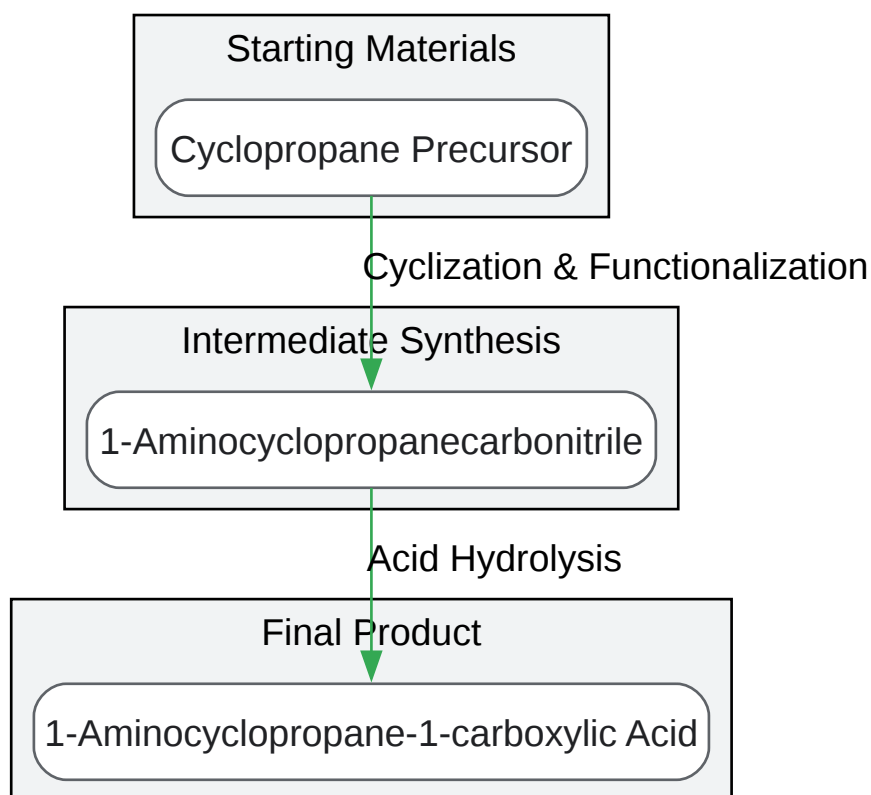
Cyclopropane-containing compounds are of great interest in medicinal chemistry. The rigid cyclopropane ring can serve as a conformational constraint in drug candidates, potentially leading to higher binding affinity and selectivity for their biological targets. **1-**

Aminocyclopropanecarbonitrile can serve as a versatile building block for the synthesis of more complex molecules with potential therapeutic applications, including antimicrobial and anticancer agents.

Visualizations

Synthesis Workflow

The following diagram illustrates a generalized synthetic pathway leading to **1-Aminocyclopropane-1-carboxylic acid**, highlighting the role of **1-Aminocyclopropanecarbonitrile** as a key intermediate.

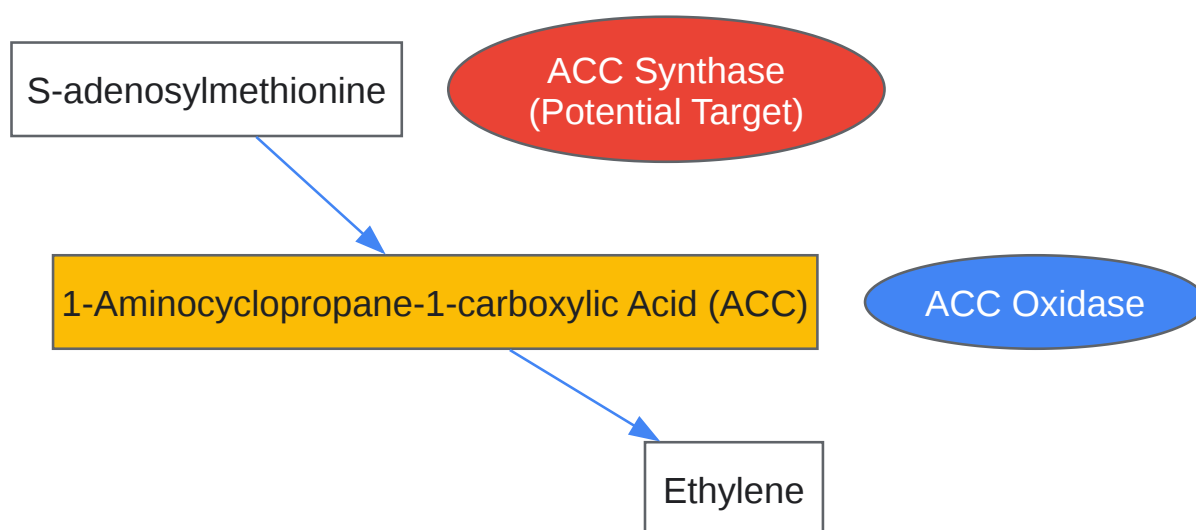


[Click to download full resolution via product page](#)

Caption: Synthetic pathway from a precursor to **1-Aminocyclopropanecarbonitrile** and its subsequent hydrolysis.

Ethylene Biosynthesis Pathway and Point of Interest

This diagram shows the central role of ACC synthase in the plant ethylene biosynthesis pathway, the enzyme for which **1-Aminocyclopropanecarbonitrile**'s parent compound is a substrate.



[Click to download full resolution via product page](#)

Caption: The role of ACC synthase in converting SAM to ACC, the precursor of ethylene.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Aminocyclopropanecarbonitrile | C₄H₆N₂ | CID 556888 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Amino-1-cyclopropanecarbonitrile hydrochloride | C₄H₇CIN₂ | CID 14586363 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Aminocyclopropane-1-carboxylic acid hydrochloride synthesis - chemicalbook [chemicalbook.com]
- 4. Identification of Novel Inhibitors of 1-Aminocyclopropane-1-carboxylic Acid Synthase by Chemical Screening in Arabidopsis thaliana - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [1-Aminocyclopropanecarbonitrile CAS number and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b178393#1-aminocyclopropanecarbonitrile-cas-number-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com